

# A Comprehensive Technical Guide to Brominated Pentafluorobutenes for Advanced Research

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## Compound of Interest

Compound Name: *1,2-Dibromo-3,3,4,4,4-pentafluoro-but-1-ene*  
Cat. No.: *B8093315*

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This technical guide provides an in-depth exploration of brominated pentafluorobutenes, a class of compounds of significant interest to researchers, scientists, and professionals in drug development and materials science. While the specific isomer **1,2-Dibromo-3,3,4,4,4-pentafluoro-but-1-ene** is not widely documented with a dedicated CAS number in readily available chemical databases, this guide will focus on the closely related and commercially available isomer, 2-Bromo-3,3,4,4,4-pentafluoro-1-butene (CAS No. 68318-95-6). The chemistry, properties, and applications of this isomer provide a strong and relevant foundation for understanding the broader class of dibrominated pentafluorobutenes.<sup>[1][2]</sup>

The structural similarity between these compounds suggests analogous reactivity and physical properties, making the insights into the 2-bromo isomer invaluable for researchers exploring this chemical space. This guide will delve into the known characteristics of 2-Bromo-3,3,4,4,4-pentafluoro-1-butene, offering a scientifically grounded perspective on its synthesis, properties, and applications, thereby empowering researchers to navigate their work with this unique class of fluorinated alkenes.

## Physicochemical Properties and Structural Elucidation

The unique combination of a bromo-substituted double bond and a perfluoroethyl group gives 2-Bromo-3,3,4,4,4-pentafluoro-1-butene distinct physical and chemical properties. A summary of its key attributes is presented below.

Property	Value	Source
CAS Number	68318-95-6	[1][2]
Molecular Formula	C4H2BrF5	[1][2]
Molecular Weight	224.96 g/mol	[2]
Purity	Typically ≥95%	
Storage Temperature	2-8°C	
InChI Key	AAYAPGNGKQASNS- UHFFFAOYSA-N	
SMILES	C=C(Br)C(F)(F)C(F)(F)F	[2]

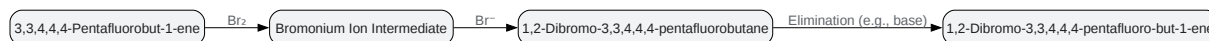
These properties highlight a compound with a significant molecular weight for a C4 structure, primarily due to the presence of bromine and five fluorine atoms. The recommended storage at refrigerated temperatures suggests that it may have limited long-term stability at room temperature or could be reactive.

## Synthesis and Reactivity Insights

The synthesis of brominated fluorinated butenes can be approached through several strategic pathways in organic chemistry. While a specific, documented synthesis for **1,2-Dibromo-3,3,4,4,4-pentafluoro-but-1-ene** is not readily available, we can infer logical synthetic routes based on established methodologies for analogous compounds.

A plausible approach involves the electrophilic addition of bromine (Br<sub>2</sub>) to a pentafluorobutene precursor. The starting material for such a synthesis would likely be 3,3,4,4,4-Pentafluorobut-1-

ene (CAS No. 374-27-6).<sup>[3][4][5]</sup> The bromination of an alkene is a classic organic reaction that proceeds through a bromonium ion intermediate, which is then opened by a bromide ion.



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Caption: Plausible synthetic pathway to **1,2-Dibromo-3,3,4,4,4-pentafluoro-but-1-ene**.

## Experimental Protocol: A Generalized Approach to Alkene Bromination

The following is a generalized, illustrative protocol for the bromination of a volatile alkene, which would require adaptation and optimization for the specific substrate.

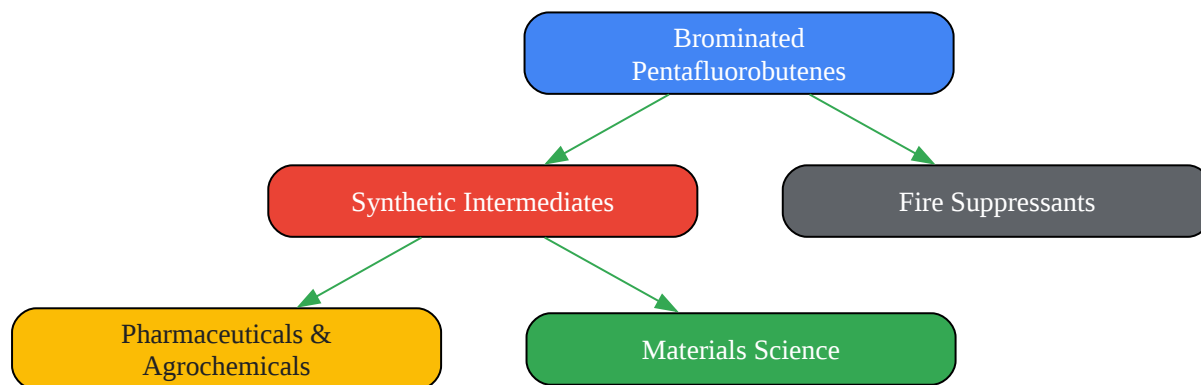
- **Reaction Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube is assembled in a well-ventilated fume hood.
- **Inert Atmosphere:** The apparatus is flushed with an inert gas, such as nitrogen or argon, to exclude moisture.
- **Reactant Preparation:** 3,3,4,4,4-Pentafluorobut-1-ene is dissolved in a suitable inert solvent (e.g., dichloromethane or carbon tetrachloride) and cooled in an ice bath.
- **Bromine Addition:** A solution of bromine in the same solvent is added dropwise from the dropping funnel with vigorous stirring. The characteristic red-brown color of bromine should dissipate as it reacts. The addition rate should be controlled to maintain the reaction temperature.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material.
- **Workup:** Upon completion, the reaction mixture is washed sequentially with a sodium thiosulfate solution to quench any unreacted bromine, followed by water and brine.

- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), filtered, and the solvent is removed under reduced pressure to yield the crude dibrominated product.
- **Elimination:** The resulting 1,2-dibromoalkane can then undergo an elimination reaction using a suitable base to introduce the double bond, yielding the target **1,2-Dibromo-3,3,4,4,4-pentafluoro-but-1-ene**. The choice of base and reaction conditions will influence the regioselectivity of the elimination.

## Potential Applications in Research and Development

Halogenated hydrocarbons, particularly those containing fluorine and bromine, are valuable building blocks in organic synthesis and materials science.

- **Synthetic Intermediates:** The presence of a double bond and two bromine atoms, which are good leaving groups, makes these compounds versatile intermediates for introducing the pentafluorobutyl group into other molecules. They can participate in a variety of reactions, including nucleophilic substitution, cross-coupling reactions (e.g., Suzuki, Stille), and cycloadditions.
- **Pharmaceutical and Agrochemical Synthesis:** The incorporation of fluorine atoms into organic molecules can significantly alter their biological properties, such as metabolic stability and binding affinity. As such, brominated pentafluorobutenes can serve as precursors to novel, fluorinated bioactive compounds.
- **Materials Science:** Fluorinated polymers are known for their high thermal stability, chemical resistance, and low surface energy.<sup>[6]</sup> Brominated pentafluorobutenes could be utilized as monomers or additives in the synthesis of specialty polymers with tailored properties for applications in coatings, sealants, and advanced electronic components.<sup>[6]</sup>
- **Halon Replacements:** Certain bromofluorocarbons have been investigated as fire-suppressing agents and as replacements for ozone-depleting halons.<sup>[7]</sup> The combination of bromine's fire-retardant properties and the stability of the C-F bond makes this class of compounds interesting for such applications.<sup>[7]</sup>



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Caption: Key application areas for brominated pentafluorobutenes.

## Safety and Handling

Based on the safety data sheets of structurally related compounds, such as other brominated and fluorinated hydrocarbons, it is imperative to handle these chemicals with appropriate safety precautions. While a specific safety data sheet for **1,2-Dibromo-3,3,4,4,4-pentafluoro-but-1-ene** is not available, the following hazards are anticipated.

- Skin and Eye Irritation: Many halogenated organic compounds are irritants. It is expected that this compound will cause skin and serious eye irritation.[8]
- Respiratory Irritation: Inhalation of vapors may cause respiratory tract irritation.[8]
- Toxicity: The toxicological properties have likely not been fully investigated.[9]

## Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [8]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields or goggles, and a lab coat.[8]

- Handling: Avoid contact with skin, eyes, and clothing.[9] Avoid breathing vapors or mist.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8]

## Conclusion

While "**1,2-Dibromo-3,3,4,4,4-pentafluoro-but-1-ene**" remains a compound with limited specific documentation, a comprehensive understanding of its potential properties, synthesis, and applications can be effectively derived from the study of its close isomer, 2-Bromo-3,3,4,4,4-pentafluoro-1-butene. This technical guide provides a foundational understanding for researchers and professionals, enabling them to approach this class of compounds with scientific rigor and safety. The unique structural features of brominated pentafluorobutenes position them as valuable and versatile building blocks for future innovations in medicine, agriculture, and materials science.

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## Sources

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